Application Notes and Protocols for LY243246 Stock Solution Preparation

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Compound of Interest

Compound Name: *LY243246*

Cat. No.: *B10776606*

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These application notes provide a detailed protocol for the preparation, storage, and handling of **LY243246** stock solutions for use in cell culture and other biological assays. **LY243246**, also known as (6S)-DDATHF, is a potent competitive inhibitor of 5'-phosphoribosylglycinamide formyltransferase (GAR transformylase), a key enzyme in the de novo purine synthesis pathway.[1] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results.

Data Presentation

A summary of the key quantitative data for **LY243246** is provided in the table below for easy reference when preparing stock solutions.

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Parameter	Value	Source
Synonyms	(6S)-DDATHF	[1]
CAS Number	106400-18-4	
Molecular Weight	443.45 g/mol	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM	
Storage Conditions	-20°C or -80°C	

Experimental Protocols

This protocol details the steps for preparing a 10 mM stock solution of **LY243246** in DMSO.

Materials:

- **LY243246** powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparations: Before handling the compound, ensure a clean and dry workspace. Use personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Weighing **LY243246**:

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- To prepare a 10 mM stock solution, you will need to calculate the mass of **LY243246** required for your desired volume. For example, to prepare 1 mL of a 10 mM stock solution, you would use the following calculation:
  - Mass (g) = Molar Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
  - Mass (g) = 0.010 mol/L x 0.001 L x 443.45 g/mol
  - Mass (g) = 0.0044345 g = 4.4345 mg
- Carefully weigh out 4.43 mg of **LY243246** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.

- Solubilization:
  - Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **LY243246** powder.
- Dissolution:
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.
  - Visually inspect the solution to ensure there are no visible particles. If necessary, gently warm the solution in a 37°C water bath for a few minutes to aid dissolution.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile cryovials.
  - For short-term storage (up to a few weeks), store the aliquots at -20°C.
  - For long-term storage, it is recommended to store the aliquots at -80°C.

Working Solution Preparation:

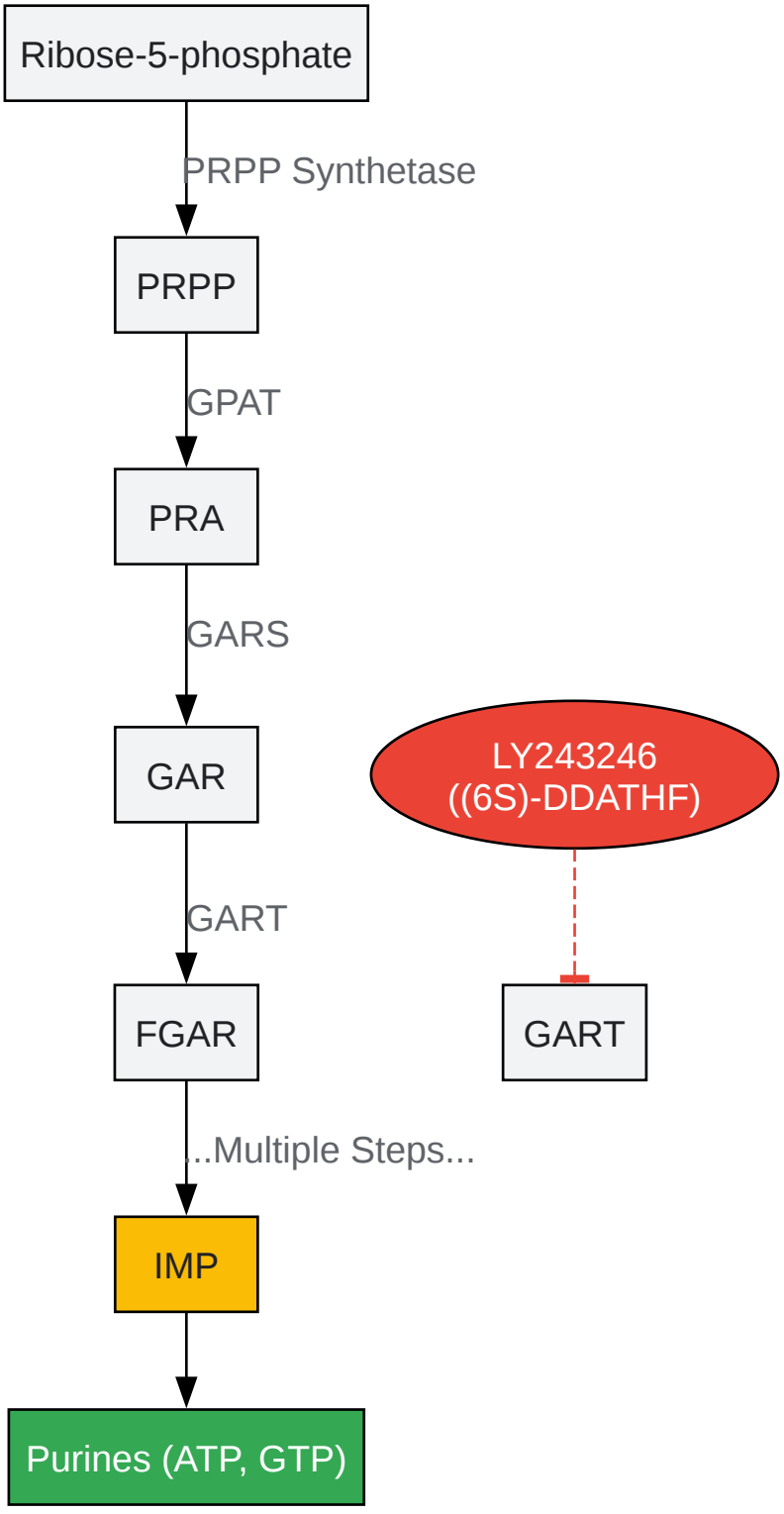
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To prepare a working solution for your experiments, dilute the 10 mM stock solution in your cell culture medium or desired buffer to the final concentration. It is crucial to ensure that the final concentration of DMSO in the experimental medium is non-toxic to the cells, typically below 0.5% and ideally below 0.1%.

Mandatory Visualization

Diagram of the De Novo Purine Synthesis Pathway and Inhibition by **LY243246**

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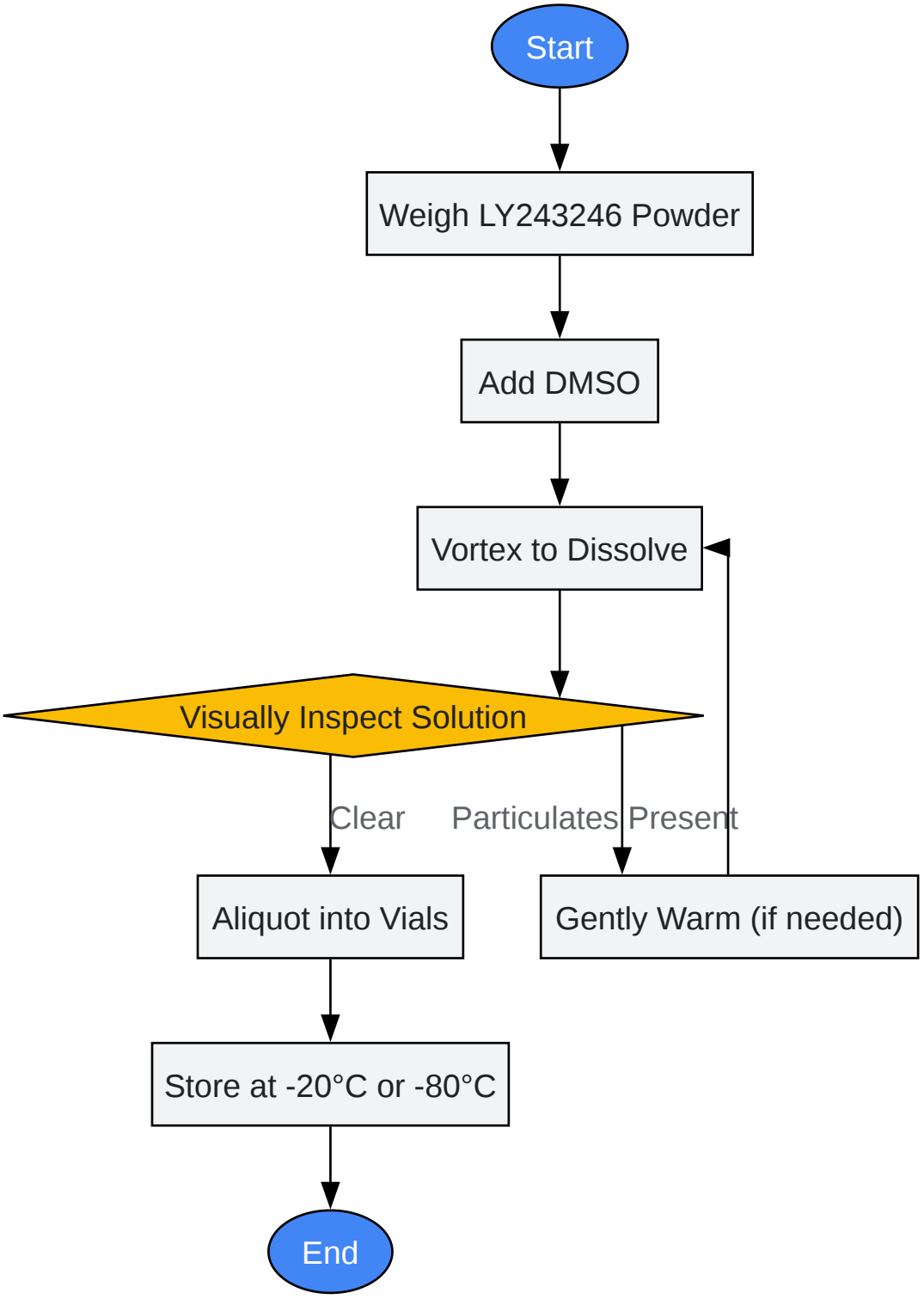


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Caption: Inhibition of the de novo purine synthesis pathway by **LY243246**.

Experimental Workflow for **LY243246** Stock Solution Preparation

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Caption: Workflow for preparing **LY243246** stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
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